

# Carzenide Data for Experimental Planning

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## Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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Familiarity with **Carzenide**'s core characteristics is crucial for designing successful experiments. The table below consolidates essential data.

Property	Specification	Relevance for Experimentation
CAS Number	138-41-0 [1]	Compound identification.
Molecular Formula	C7H7NO4S [1]	Calculation of molar mass and concentrations.
Molecular Weight	201.20 g/mol [1]	
Purity	≥98% [1]	Confirms suitability for research; may vary by supplier.
Appearance	White to off-white solid powder [1]	Visual identification of the compound.
Melting Point	285 - 295 °C [1]	Purity indicator; a lower than expected range suggests impurities.
Density	1.5±0.1 g/cm <sup>3</sup> [1]	
pKa	3.50 (at 25°C) [2]	Critical for pH-dependent solubility and stability.

## Troubleshooting Common Experimental Issues

Here are solutions to some frequently encountered problems when working with **Carzenide**.

### Problem 1: Poor Solubility in Aqueous Buffers

**Carzenide** has low water solubility (~0.5 g/L at 25°C) [2], which can hinder biological assays.

- **Solution A: Use a DMSO Stock Solution**
  - Prepare a concentrated stock solution in **DMSO** (e.g., 100 mg/mL, ~497 mM) [1] [3].
  - **Important:** When adding this stock to aqueous buffers, keep the final DMSO concentration low (typically  $\leq 1\%$ ) to avoid cellular or protein toxicity.
- **Solution B: Use a Solubilizing Agent**
  - For *in vivo* studies, you can use co-solvents. One validated formulation is **10% DMSO + 90% (20% SBE- $\beta$ -CD in Saline)**, which can achieve a concentration of  $\geq 2.5$  mg/mL [1] [3].
  - Always add co-solvents sequentially and ensure the solution is clear before proceeding.

### Problem 2: Inconsistent Biological Activity in Cell Assays

**Carzenide** is a known **strong, competitive inhibitor of Carbonic Anhydrase II (CAII)** [3]. Inconsistent results may stem from improper handling or formulation.

- **Solution A: Ensure Proper Cell Permeability**
  - Confirm that your experimental conditions (e.g., DMSO concentration, incubation time) allow **Carzenide** to effectively reach its intracellular target. A study in HeLa cells used a 100  $\mu$ M concentration with a 2-hour pretreatment [3].
- **Solution B: Verify Stock Solution Stability and Handling**
  - **Storage:** Store the powder at -20°C. For DMSO stock solutions, aliquot and store at -80°C for long-term use (up to 2 years) or at -20°C for shorter periods (1 month). Avoid repeated freeze-thaw cycles [1] [3].
  - **Preparation:** Use freshly prepared *in vivo* formulations for optimal results [1].

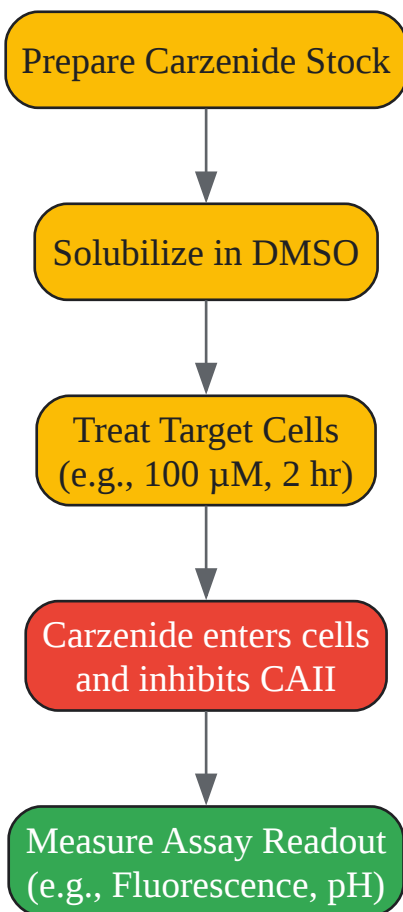
### Problem 3: Stability and Storage Concerns

Improper storage can lead to compound degradation.

- **Solution: Adhere to Recommended Storage Conditions**
  - **Powder:** Store at -20°C for long-term stability (3 years) [1].
  - **Solution:** As mentioned above, store DMSO stock solutions at -80°C (2 years) or -20°C (1 year) [3].
  - The solid is stable at ambient temperature for a few days during shipping [1].

## Experimental Workflow & Mechanism of Action

To help visualize how **Carzenide** functions in a biological context, the following diagram outlines its role as a CAII inhibitor in a cellular assay workflow.



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## Reconstitution & Formulation Protocols

Here are detailed methods for preparing **Carzenide** for your experiments, based on supplier data.

## Protocol 1: For In Vitro Assays (DMSO Stock)

- Bring the **Carzenide** vial to room temperature before opening.
- Add a calculated volume of pure, anhydrous DMSO to achieve your desired stock concentration (e.g., 100 mg/mL).
- Vortex or sonicate the mixture briefly to ensure complete dissolution. The solution should be clear.
- Aliquot the stock solution into smaller vials to minimize freeze-thaw cycles and store at -80°C.

## Protocol 2: For In Vivo Studies (SBE-β-CD Formulation) [1] [3]

This protocol yields a clear solution of  $\geq 2.5$  mg/mL.

- **Prepare 20% SBE-β-CD in Saline:** Dissolve 2 g of SBE-β-CD in 10 mL of saline. Mix until clear. This solution can be stored at 4°C for one week.
- **Prepare DMSO Stock:** Make a 25.0 mg/mL stock of **Carzenide** in DMSO.
- **Mix Working Solution:** To prepare 1 mL of the final solution, add 100 μL of the 25.0 mg/mL DMSO stock to 900 μL of the 20% SBE-β-CD solution.
- **Add in Sequence:** Add the co-solvents sequentially from left to right (DMSO to SBE-β-CD solution) and mix evenly after each addition.

## Frequently Asked Questions

**Q1: What is the primary biological target of Carzenide?** A1: **Carzenide** is a **strong, competitive inhibitor of Carbonic Anhydrase II (CAII)** [3]. It has been used in research related to epilepsy and cervical cancer [3].

**Q2: Can Carzenide be used directly in cell culture media?** A2: It is not recommended to add the powder directly to media due to its low aqueous solubility. First, dissolve it in DMSO to create a concentrated stock, then dilute this stock into your cell culture medium. Ensure the final DMSO concentration is non-toxic to your cells (typically  $\leq 0.1-1\%$ ).

**Q3: What safety precautions should I take when handling Carzenide?** A3: While a full safety assessment is beyond this guide, general hazard codes include **Xn (Harmful)** [4]. It may cause skin, eye, and respiratory

irritation. Always consult the material safety data sheet (MSDS) for the specific batch you receive and wear appropriate personal protective equipment (PPE) such as gloves and safety glasses [4] [2].

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## References

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